

In-Depth Technical Guide: UNC5293 Binding Affinity to MERTK

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Compound of Interest

Compound Name: UNC5293

Cat. No.: B15544564

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This technical guide provides a comprehensive overview of the binding affinity of **UNC5293**, a potent and selective inhibitor of MER receptor tyrosine kinase (MERTK). The document details the quantitative binding data, the experimental protocols used for its determination, and the associated MERTK signaling pathway.

Quantitative Binding Affinity of UNC5293 to MERTK

UNC5293 has demonstrated high-affinity binding to MERTK in both biochemical and cellular assays. The key quantitative metrics are summarized in the table below, providing a clear comparison of its potency.

Parameter	Value	Assay Type	Notes
Ki	190 pM[1][2][3][4][5]	Biochemical	Demonstrates very strong, sub-nanomolar binding affinity to the MERTK kinase domain.
IC50	0.9 nM	Biochemical	Indicates the concentration of UNC5293 required to inhibit 50% of MERTK enzymatic activity in a purified system.
Cellular IC50	9.4 nM	Cell-based (MERTK phosphorylation)	Measures the concentration for 50% inhibition of MERTK autophosphorylation in a human B-cell acute lymphoblastic leukemia (B-ALL) cell line.
FLT3 IC50	170 nM	Cell-based	Demonstrates selectivity for MERTK over the related kinase FLT3 in the SEM B-ALL cell line.

Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in determining the binding affinity of **UNC5293** to MERTK.

Biochemical IC50 Determination (In Vitro Kinase Assay)

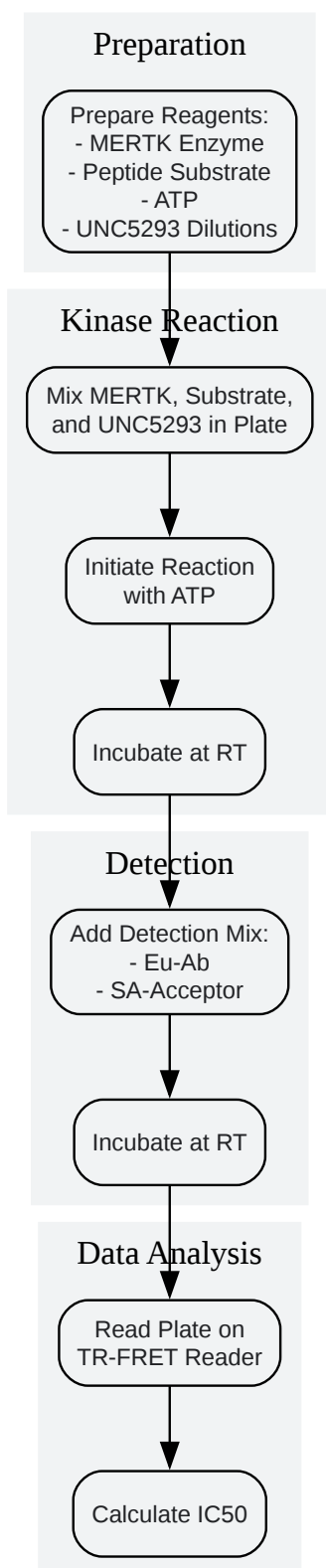
A Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay is a common method for determining the IC50 of kinase inhibitors in a biochemical setting.

Objective: To quantify the concentration of **UNC5293** that inhibits 50% of MERTK kinase activity.

Materials:

- Recombinant MERTK enzyme
- Biotinylated peptide substrate
- ATP
- Europium-labeled anti-phosphotyrosine antibody (Donor fluorophore)
- Streptavidin-conjugated acceptor fluorophore (e.g., APC or Surelight®-Allophycocyanin)
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- **UNC5293** (serially diluted)
- 384-well low-volume plates
- TR-FRET plate reader

Workflow Diagram:



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Caption: Workflow for TR-FRET based biochemical IC50 determination.

Procedure:

- Reagent Preparation: Prepare serial dilutions of **UNC5293** in DMSO, followed by a final dilution in assay buffer.
- Kinase Reaction:
 - Add 5 µL of the diluted **UNC5293** or DMSO (vehicle control) to the wells of a 384-well plate.
 - Add 5 µL of a solution containing the MERTK enzyme and the biotinylated peptide substrate.
 - Initiate the kinase reaction by adding 5 µL of ATP solution.
 - Incubate the plate at room temperature for 60 minutes.
- Detection:
 - Stop the reaction by adding 5 µL of a detection mix containing EDTA, the europium-labeled anti-phosphotyrosine antibody, and the streptavidin-conjugated acceptor.
 - Incubate the plate at room temperature for 30-60 minutes to allow for antibody binding.
- Data Acquisition and Analysis:
 - Read the plate on a TR-FRET compatible plate reader, measuring the emission at both the donor and acceptor wavelengths.
 - Calculate the TR-FRET ratio (acceptor emission / donor emission).
 - Plot the TR-FRET ratio against the logarithm of the **UNC5293** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cellular IC50 Determination (MERTK Phosphorylation Assay)

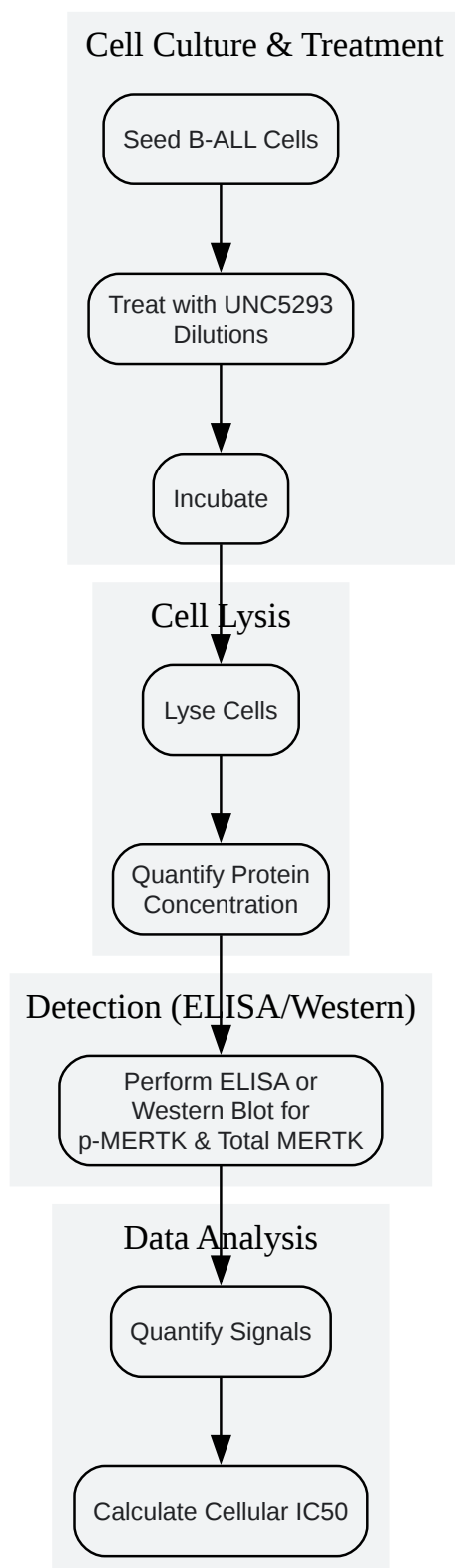
This assay measures the ability of **UNC5293** to inhibit MERTK autophosphorylation within a cellular context.

Objective: To determine the concentration of **UNC5293** required to inhibit 50% of MERTK phosphorylation in a relevant cell line.

Materials:

- Human B-cell acute lymphoblastic leukemia (B-ALL) cell line (e.g., SEM)
- Cell culture medium and supplements
- **UNC5293** (serially diluted)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Antibodies:
 - Primary antibody against phosphorylated MERTK (p-MERTK)
 - Primary antibody against total MERTK
 - HRP-conjugated secondary antibody
- Western blot or ELISA reagents
- Plate reader or imaging system

Workflow Diagram:



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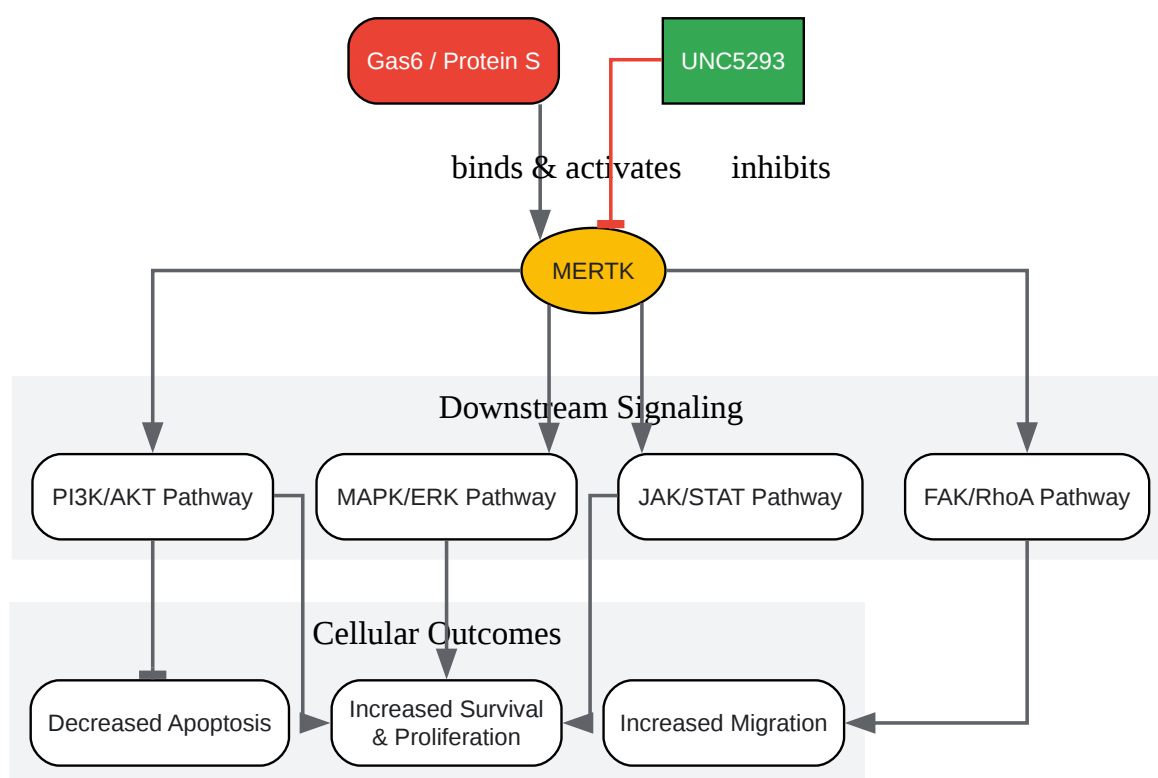
Caption: Workflow for cellular MERTK phosphorylation assay.

Procedure:

- Cell Culture and Treatment:
 - Seed the B-ALL cells in a multi-well plate and allow them to adhere or stabilize overnight.
 - Treat the cells with a serial dilution of **UNC5293** or DMSO (vehicle control) for a specified period (e.g., 2-4 hours).
- Cell Lysis:
 - Wash the cells with cold PBS.
 - Lyse the cells using a suitable lysis buffer containing protease and phosphatase inhibitors.
 - Clarify the lysates by centrifugation and collect the supernatant.
 - Determine the protein concentration of each lysate.
- Detection (e.g., using ELISA):
 - Coat a high-binding ELISA plate with a capture antibody for total MERTK.
 - Add equal amounts of protein lysate to each well and incubate.
 - Wash the wells and add a detection antibody specific for p-MERTK, followed by an HRP-conjugated secondary antibody.
 - Add a chemiluminescent or colorimetric substrate and measure the signal using a plate reader.
- Data Analysis:
 - Normalize the p-MERTK signal to the total MERTK signal for each treatment condition.
 - Plot the normalized p-MERTK signal against the logarithm of the **UNC5293** concentration.
 - Fit the data to a dose-response curve to determine the cellular IC50.

MERTK Signaling Pathway

MERTK is a receptor tyrosine kinase that, upon activation by its ligands (e.g., Gas6, Protein S), initiates several downstream signaling cascades that promote cell survival, proliferation, and migration, while inhibiting apoptosis. **UNC5293**, by inhibiting MERTK's kinase activity, effectively blocks these pro-oncogenic signals.



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Caption: Simplified MERTK signaling pathway and the inhibitory action of **UNC5293**.

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